

Technical Guide: Spectral Characterization of 2,6-Dichloro-N-methylaniline

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Compound of Interest

Compound Name: 2,6-Dichloro-N-methylaniline

CAS No.: 56462-00-1

Cat. No.: B3053836

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Executive Summary & Structural Context[2][3][4][5][6]

- Systematic Name: N-Methyl-2,6-dichloroaniline

- Molecular Formula: C

H

Cl

N[1][2][3]

- Molecular Weight: 176.04 g/mol [1][2]

- Key Structural Features:

- Steric Hindrance: The bulky chlorine atoms at the 2- and 6-positions create significant steric crowding around the nitrogen atom.[2] This influences the chemical shift of the N-methyl group and the exchange rate of the amine proton.[2]

- Symmetry: Unlike mono-substituted anilines, the 2,6-dichloro substitution pattern renders the aromatic ring symmetric, simplifying the NMR splitting patterns.[1]

Mass Spectrometry (MS) Analysis

The mass spectrum of **2,6-Dichloro-N-methylaniline** is dominated by the characteristic isotopic signature of the two chlorine atoms.[1]

Isotopic Pattern (Cl Signature)

Chlorine naturally exists as

Cl (75.8%) and

Cl (24.2%).[1][2] For a molecule with two chlorine atoms, the molecular ion cluster follows a distinctive 9:6:1 intensity ratio:

- M

(m/z 175): Contains two

Cl atoms.[1][2]

- M+2 (m/z 177): Contains one

Cl and one

Cl.[1][2]

- M+4 (m/z 179): Contains two

Cl atoms.[1][2]

Fragmentation Pathway[1][2][8]

- Molecular Ion (M

): The parent peak is typically robust due to the stability of the aromatic ring.[1][2]

- [M - H]

(m/z 174): Loss of a hydrogen atom (often from the N-methyl group) to form a stabilized iminium ion.[1][2]

- [M - CH

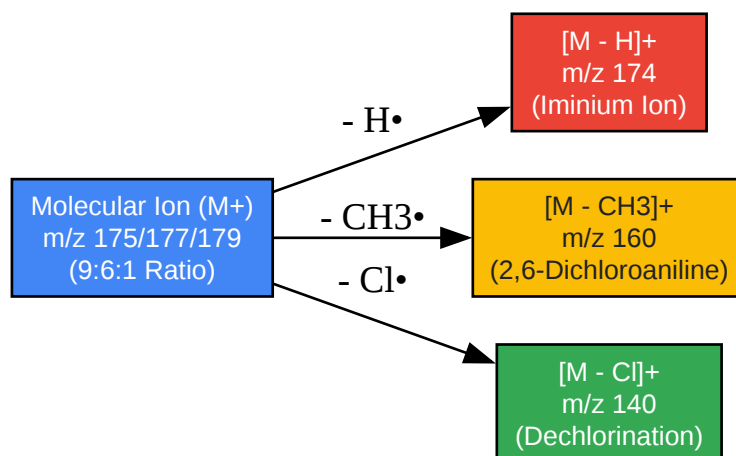
]

(m/z 160): Loss of the methyl group to generate the 2,6-dichloroaniline cation.[1][2]

- [M - Cl]

(m/z 140): Radical loss of a chlorine atom, common in polychlorinated aromatics.[1][2]

Visualization: Fragmentation Logic



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Figure 1: Primary fragmentation pathways observed in Electron Ionization (EI) Mass Spectrometry.

Nuclear Magnetic Resonance (NMR) Spectroscopy[1][2][5][9]

H NMR (Proton NMR)

The symmetry of the molecule simplifies the aromatic region into a characteristic AB

system (or A

B).[1][2]

Proton Environment	Chemical Shift (, ppm)	Multiplicity	Integration	Coupling Constant ()	Notes
Ar-H (3, 5)	7.20 – 7.30	Doublet (d)	2H	Hz	Equivalent protons meta to Nitrogen. [1][2]
Ar-H (4)	6.60 – 6.75	Triplet (t)	1H	Hz	Para proton. [1][2]
N-H	4.00 – 4.50	Broad Singlet	1H	N/A	Shift varies with concentration /solvent.[1][2]
N-CH	2.85 – 3.00	Singlet (s)	3H	N/A	May appear as a doublet if N-H coupling is resolved (Hz).[1][2]

Note: In 2-chloro-N-methylaniline, the N-Me group appears at 2.92 ppm.[2] The additional chlorine at position 6 slightly deshields the system, but the value remains close to 2.9-3.0 ppm.

C NMR (Carbon NMR)

Carbon Environment	Chemical Shift (, ppm)	Assignment
C-1 (C-N)	~142.0 – 145.0	Ipso carbon attached to Nitrogen.
C-2, C-6 (C-Cl)	~128.0 – 130.0	Ortho carbons bearing Chlorine.
C-3, C-5 (C-H)	~127.0 – 129.0	Meta carbons.
C-4 (C-H)	~119.0 – 121.0	Para carbon. [1] [2]
N-CH	~30.0 – 32.0	Methyl carbon. [1] [2]

Infrared Spectroscopy (IR)

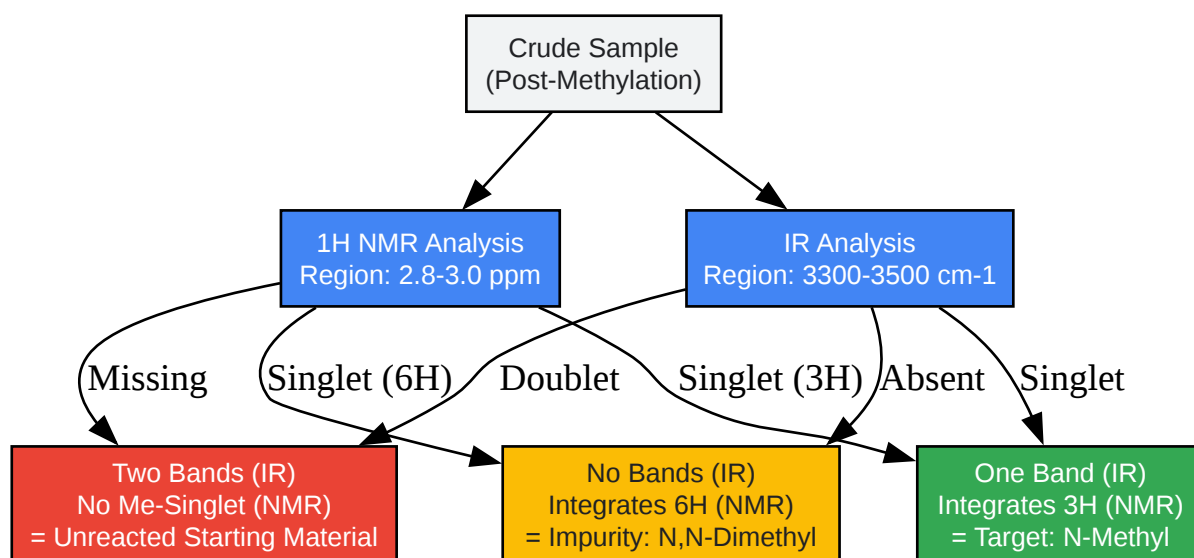
The IR spectrum is definitive for distinguishing the secondary amine (N-methyl) from the primary amine precursor (2,6-dichloroaniline).[\[1\]](#)[\[2\]](#)

Functional Group	Wavenumber (cm)	Mode	Diagnostic Value
N-H	3350 – 3450	Stretching	Single band (Secondary amine).[1] [2] Primary amines show two bands.
C-H (Aromatic)	3000 – 3100	Stretching	Weak intensity.[1][2]
C-H (Methyl)	2800 – 2950	Stretching	Distinct from aromatic C-H.
C=C (Aromatic)	1580, 1470	Ring Stretch	Characteristic benzene ring modes. [1][2]
C-N	1250 – 1350	Stretching	Aryl amine C-N bond. [1][2]
C-Cl	1050 – 1090	Stretching	Strong band, characteristic of aryl chlorides.[1][2]

Experimental Workflow & Purity Logic

When synthesizing or isolating **2,6-Dichloro-N-methylaniline**, the primary impurity is often the unreacted starting material (2,6-dichloroaniline) or the over-methylated byproduct (N,N-dimethyl-2,6-dichloroaniline).[1]

Purity Verification Diagram



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Figure 2: Logical flow for distinguishing the target secondary amine from primary and tertiary congeners.

References

- National Institute of Standards and Technology (NIST). Mass Spectrum of 2,6-Dichloroaniline (Parent Analog). [1][2] NIST Chemistry WebBook. [1][2] Available at: [\[Link\]](#)[1][2]
- PubChem. Compound Summary: 2,6-Dichloroaniline. [1][2][4] National Library of Medicine. [1][2] Available at: [\[Link\]](#)[1][2]

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